

Technical Guide: 5-Benzofuranmethanamine

Handling & Safety Architecture

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Compound of Interest

Compound Name: 5-Benzofuranmethanamine

Cat. No.: B12360249

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Part 1: Substance Identity & Physicochemical Risk Profile[1]

5-Benzofuranmethanamine is a primary amine attached to a benzofuran scaffold. While often categorized as a standard organic intermediate, its specific physical properties—specifically its melting point relative to human body temperature—introduce unique handling risks often overlooked in automated SDS generation.

Parameter	Technical Specification
CAS Number	37798-08-6
IUPAC Name	(1-Benzofuran-5-yl)methanamine
Molecular Formula	C ₉ H ₉ NO
Molecular Weight	147.18 g/mol
Physical State	Solid (White to light yellow crystalline powder)
Melting Point	32–34 °C (89–93 °F)
pKa (Calc.)	~9.5 (Typical for benzylic primary amines)
Storage Condition	2–8 °C, under inert atmosphere (Argon/Nitrogen)

The "Phase-Change" Hazard

Critical Expert Insight: The melting point of 32–34 °C is slightly below human body temperature (37 °C).

- Risk: Upon contact with warm skin or gloved hands, the solid powder will undergo a phase transition to a liquid.
- Consequence: Liquid amines permeate nitrile and latex gloves significantly faster than solids. A minor "dust" exposure on a glove can rapidly become a "liquid soak" exposure, leading to chemical burns or irritation that bypasses standard particulate protection.

Part 2: Hazard Architecture (GHS & Mechanistic Analysis)

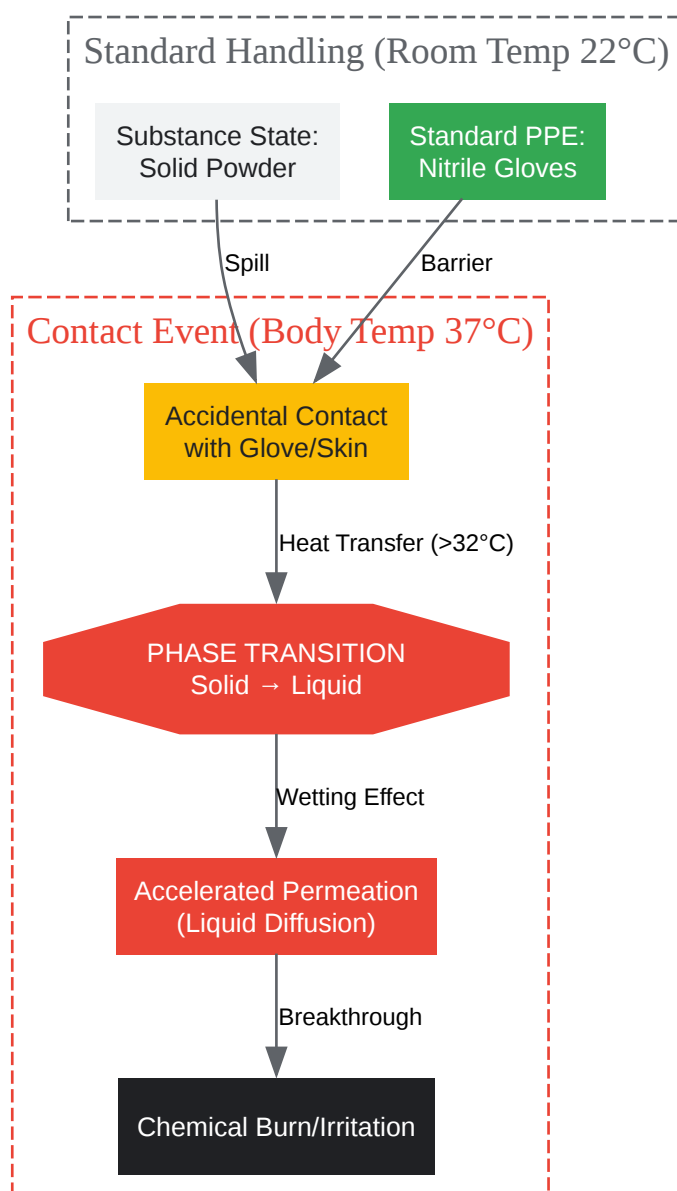
While some suppliers classify this as an Irritant (Category 2), the structural presence of a primary benzylic amine warrants a precautionary approach treating it as potentially corrosive to mucous membranes.

GHS Classification & Mechanistic Justification

Hazard Class	Category	H-Code	Mechanistic Cause
Acute Toxicity (Oral)	4	H302	Bioavailability of the lipophilic benzofuran ring facilitates absorption; amine group disrupts cellular pH.
Skin Irritation	2	H315	High pH (alkaline) of the primary amine reacts with skin fatty acids (saponification).
Eye Irritation	2A	H319	Basic amines cause rapid protein denaturation in corneal tissue.
STOT - SE	3	H335	Volatility is low, but dust/aerosol inhalation irritates the upper respiratory tract.

Diagram 1: The "Phase-Change" Exposure Risk

This decision matrix illustrates why standard solid-handling protocols fail if the melting point is ignored.



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Caption: Logic flow demonstrating how body heat transforms **5-Benzofuranmethanamine** from a solid hazard to a liquid permeation hazard.

Part 3: Engineering Controls & Personal Protective Equipment (PPE)

Respiratory & Ventilation[3]

- Engineering Control: All handling of open containers must occur within a certified Chemical Fume Hood.
- Airflow: Maintain face velocity >100 fpm.
- Why: Amine vapors (even from solids) can react with atmospheric CO₂ to form carbamates, altering the reagent's purity and creating fine particulate dusts.

Glove Selection Strategy (The "Double-Glove" Rule)

Due to the melting risk described above, standard single-layer nitrile is insufficient for prolonged handling.

- Primary Layer (Inner): 4 mil Nitrile (Dexterity).
- Secondary Layer (Outer): 5-8 mil Nitrile or Neoprene (Chemical Barrier).
- Protocol: Immediately change outer gloves if any visible dust accumulates. Do not wait for it to melt.

Storage & Stability

- Temperature: Store at 2–8 °C. Keeping the substance well below its melting point ensures it remains a free-flowing solid, reducing the risk of accidental spills during weighing.
- Atmosphere: Argon or Nitrogen overlay is mandatory.
 - Chemistry Note: Primary amines greedily absorb CO₂ from the air to form solid carbamate salts (white crust), which desensitizes the stoichiometry of reactions.

Part 4: Emergency Response Protocols

Diagram 2: Spill Response Workflow (Low-Melting Solid)

Actionable steps for cleaning spills, accounting for the potential to smear/melt.



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Caption: Workflow emphasizing cooling/containment to prevent the substance from melting and spreading during cleanup.

First Aid Measures

- Eye Contact: Immediate irrigation for 15 minutes. Use a pH-neutralizing eye wash if available, otherwise saline/water. Note: Alkaline burns penetrate deeper than acid burns; speed is critical.
- Skin Contact:
 - Brush off dry particles gently (do not rub, as friction generates heat and melts the solid).
 - Rinse with copious water.^[1]
 - Wash with non-abrasive soap.
- Inhalation: Move to fresh air. If wheezing occurs (respiratory sensitization), seek medical attention immediately.

Part 5: Synthesis & Disposal Context

Reaction Safety

When using **5-Benzofuranmethanamine** in synthesis (e.g., reductive amination or amide coupling):

- Exotherm Risk: Mixing with acid chlorides or anhydrides will be highly exothermic. Add electrophiles slowly at 0 °C.

- Quenching: Quench reaction mixtures with dilute acid (e.g., 1M HCl) to protonate the amine, rendering it water-soluble and non-volatile before workup.

Waste Disposal[4]

- Category: Basic Organic Waste.
- Segregation: Do not mix with oxidizing agents (nitric acid, peroxides) in the waste stream to prevent formation of explosive N-oxides or hypergolic reactions.
- Validation: Verify pH of waste stream is < 9 before closing containers to ensure no free amine vapors build pressure.

References

- National Center for Biotechnology Information (NCBI). (2024). PubChem Compound Summary for CID 12222453, (1-Benzofuran-5-yl)methanamine. Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). (2024). C&L Inventory: Harmonized Classification for Primary Alkyl Amines. Retrieved from [\[Link\]](#)

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Sources

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